

Physical and chemical properties of Chloro(heptyl)mercury

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Compound of Interest

Compound Name: Chloro(heptyl)mercury

Cat. No.: B15077236

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An In-depth Technical Guide to Chloro(heptyl)mercury

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Organomercury compounds are highly toxic and should be handled with extreme caution by trained professionals in a controlled laboratory setting. This guide is for informational purposes only and does not constitute a recommendation for its use.

Introduction

Chloro(heptyl)mercury, also known as heptylmercuric chloride, is an organomercury compound with the chemical formula $C_7H_{15}ClHg$. As a long-chain alkylmercury compound, its properties and biological interactions are of interest to researchers in toxicology, environmental science, and drug development. The lipophilicity conferred by the heptyl group is expected to significantly influence its absorption, distribution, and toxicological profile. This guide provides a comprehensive overview of the available information on the physical and chemical properties, synthesis, and potential biological effects of **Chloro(heptyl)mercury**. Due to the limited availability of specific experimental data for this particular compound, information from closely related long-chain alkylmercury halides is included for comparative purposes and is clearly noted.

Physical and Chemical Properties

Quantitative data for **Chloro(heptyl)mercury** is scarce in publicly available literature. The following table summarizes the known identifiers and includes estimated or comparative data for its physical properties based on trends observed in related organomercury compounds.

Property	Value	Source/Notes
Molecular Formula	C ₇ H ₁₅ ClHg	PubChem
Molecular Weight	335.24 g/mol	Calculated
Appearance	Expected to be a white crystalline solid at room temperature.	General property of alkylmercuric chlorides.
Melting Point	No specific data available. For comparison, n-hexylmercuric chloride has a melting point of 119-120 °C.[1]	It is expected to be a solid with a defined melting point.
Boiling Point	Not available. Organomercury compounds often decompose at high temperatures.	
Solubility	Expected to have low solubility in water and higher solubility in organic solvents.	The long heptyl chain increases lipophilicity.
Density	Not available.	
SMILES	CCCCCCC[Hg]Cl	PubChem
InChI	InChI=1S/C7H15.ClH.Hg/c1-2-3-4-5-6-7;;/h1-7H2;1H;/q;;+1/p-1	PubChem
InChIKey	LHMXCQQTZXXXJX-UHFFFAOYSA-M	PubChem

Synthesis

A general and widely applicable method for the synthesis of alkylmercuric chlorides is the reaction of a Grignard reagent with a mercuric halide.^[2]

Experimental Protocol: Synthesis of Chloro(heptyl)mercury via Grignard Reaction

This protocol is a general procedure that can be adapted for the synthesis of Chloro(heptyl)mercury.

Materials:

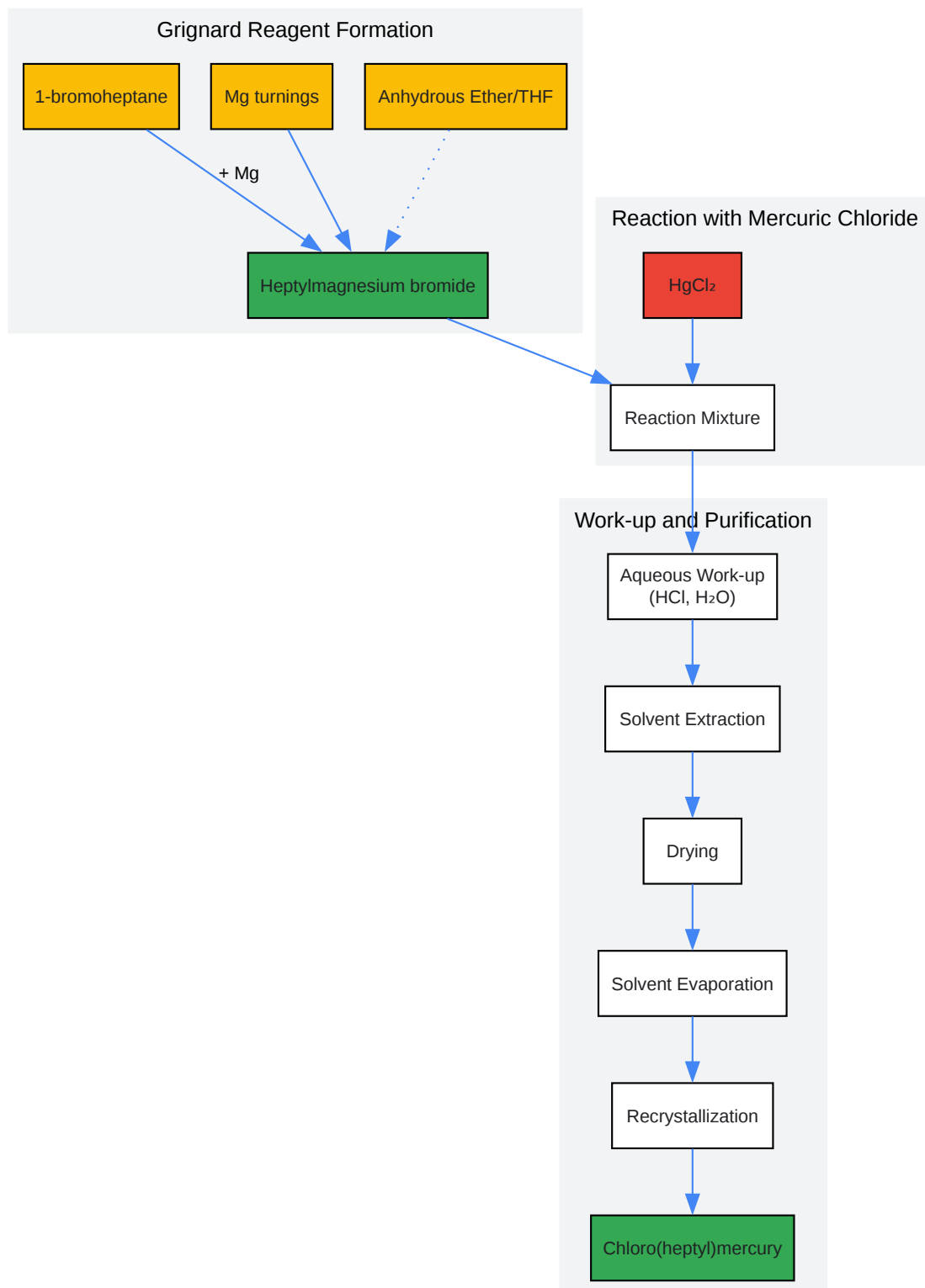
- 1-bromoheptane
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Mercuric chloride (HgCl_2)
- Hydrochloric acid (HCl), dilute solution
- Distilled water
- Standard glassware for Grignard reaction under inert atmosphere (e.g., three-neck flask, dropping funnel, condenser, nitrogen/argon inlet)

Procedure:

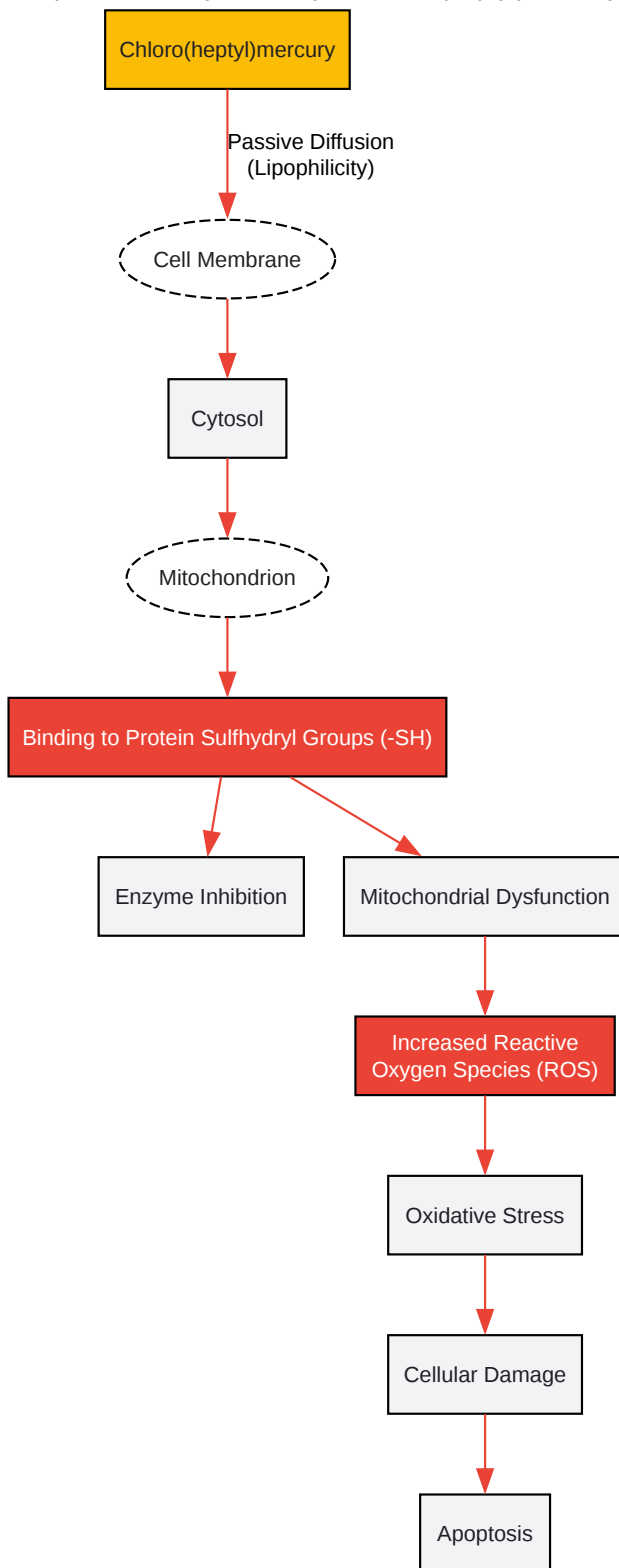
- Preparation of Heptylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried three-neck flask equipped with a magnetic stirrer, condenser, and dropping funnel, place magnesium turnings.
 - Add a small crystal of iodine to initiate the reaction.
 - Add a solution of 1-bromoheptane in anhydrous diethyl ether or THF dropwise to the magnesium turnings under a nitrogen or argon atmosphere.

- The reaction is exothermic and should be controlled by the rate of addition and, if necessary, by cooling the flask in a water bath.
- After the addition is complete, reflux the mixture for a period to ensure complete formation of the Grignard reagent.
- Reaction with Mercuric Chloride:
 - Cool the Grignard reagent solution in an ice bath.
 - In a separate flask, prepare a solution or suspension of an equimolar amount of mercuric chloride in anhydrous diethyl ether or THF.
 - Slowly add the mercuric chloride solution/suspension to the cold Grignard reagent with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Work-up and Isolation:
 - Carefully pour the reaction mixture into a mixture of crushed ice and dilute hydrochloric acid to decompose the unreacted Grignard reagent and magnesium salts.
 - Separate the organic layer.
 - Wash the organic layer with water, then with a dilute sodium bicarbonate solution, and finally with water again.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the solvent by rotary evaporation.
 - The crude **Chloro(heptyl)mercury** can be purified by recrystallization from a suitable solvent (e.g., ethanol, hexane).

Synthesis of Chloro(heptyl)mercury



Proposed Toxicity Pathway of Chloro(heptyl)mercury

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References

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